

chemical formula and molecular weight of gold selenate

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Compound of Interest

Compound Name: Gold selenate

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An In-depth Technical Guide to Gold Selenate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **gold selenate**, focusing on its chemical formula and molecular weight.

Chemical Formula

The empirical chemical formula for gold(III) selenate is $\text{Au}_2(\text{SeO}_4)_3$.^{[1][2]} This formula indicates that the molecule is composed of two gold (Au) cations and three selenate (SeO_4) polyatomic anions.

Molecular Weight

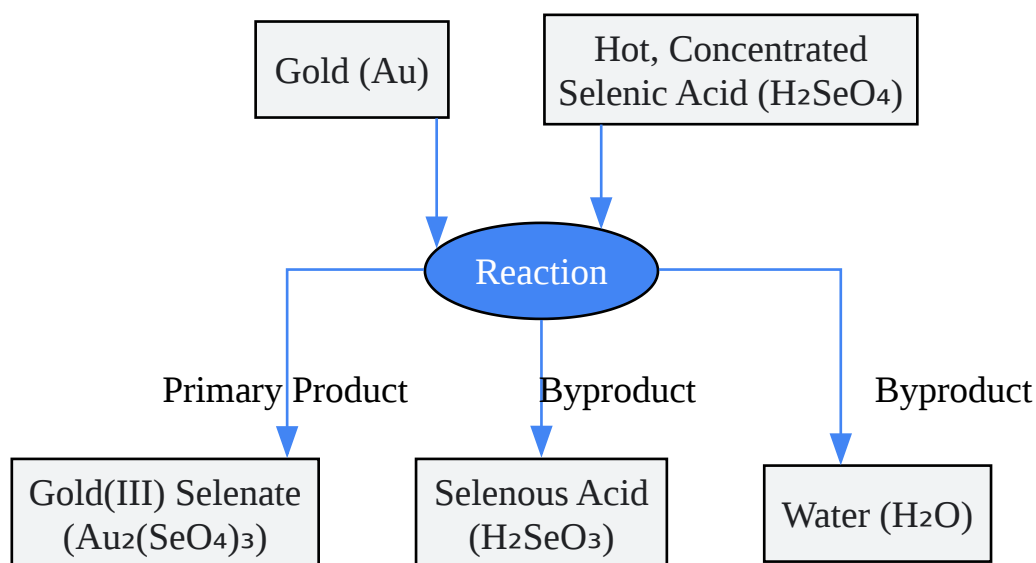
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular weight of **gold selenate** is approximately 822.8 g/mol.^{[1][3]} A detailed breakdown of the molecular weight calculation is provided in the table below.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Gold	Au	2	196.967[4][5][6][7]	393.934
Selenium	Se	3	78.971[8][9][10][11]	236.913
Oxygen	O	12	15.999[12][13][14][15]	191.988
Total			822.835	

Note: The calculated molecular weight may vary slightly depending on the precision of the atomic weights used.

Synthesis of Gold Selenate

While detailed experimental protocols for various applications of **gold selenate** are not widely documented in publicly available literature, its synthesis has been described. One method involves the reaction of gold with hot, concentrated selenic acid.[16]



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Caption: Synthesis of Gold(III) Selenate.

The reaction is as follows:



This reaction produces a reddish-yellow solution of gold(III) selenate, along with selenous acid and water as byproducts.[\[16\]](#)

Experimental Protocols and Applications

Detailed experimental protocols concerning the use of **gold selenate** in areas such as signaling pathways or as a therapeutic agent are not readily available in the surveyed literature. **Gold selenate** is described as small, yellow crystals that are soluble in sulfuric and nitric acids but insoluble in water.[\[3\]](#) It is also noted to decompose in light.[\[3\]](#) Further research would be required to establish its biological activity and potential applications in drug development. Due to the general toxicity associated with selenium compounds, any handling or experimentation should be conducted with appropriate safety precautions.

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